

Potential research applications of 2-Aminoquinoline

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Compound of Interest

Compound Name: 2-Aminoquinoline

Cat. No.: B145021

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An In-depth Technical Guide to the Research Applications of **2-Aminoquinoline**

Audience: Researchers, scientists, and drug development professionals.

Introduction

2-Aminoquinoline (2-AQ) is a versatile heterocyclic aromatic amine featuring a quinoline backbone, which serves as a foundational structure in numerous fields of scientific research.^[1] Its unique chemical properties and the reactivity of its amino group make it an essential building block in the synthesis of a wide array of biologically active molecules and functional materials.^{[1][2]} Researchers have extensively utilized the **2-aminoquinoline** scaffold in medicinal chemistry for developing novel therapeutic agents, in analytical chemistry for creating sensitive fluorescent probes, and in materials science for designing advanced functional materials like polymers and OLEDs.^{[1][3]} This guide provides a comprehensive overview of the core research applications of **2-aminoquinoline**, focusing on its role in drug discovery, bio-imaging, and synthesis, complete with quantitative data, experimental protocols, and visual diagrams of key processes.

Applications in Medicinal Chemistry and Drug Development

The **2-aminoquinoline** scaffold is considered a "privileged structure" in medicinal chemistry due to its ability to interact with a diverse range of biological targets. This has led to its

widespread use as a key intermediate in the development of pharmaceuticals targeting cancer, infectious diseases, and neurological disorders.[1][3]

Anticancer Activity

Derivatives of **2-aminoquinoline** have shown significant potential as anticancer agents.[1][3] Their mechanisms of action are varied, often involving the inhibition of key enzymes or receptors crucial for cancer cell proliferation and survival. For instance, certain 2-anilinoquinoline derivatives have been investigated as potent inhibitors of receptor tyrosine kinases, a family of enzymes often dysregulated in cancer. Furthermore, novel 2-morpholino-4-anilinoquinoline derivatives have been synthesized and evaluated for their antitumor activity against the HepG2 human liver cancer cell line, with some compounds showing high efficacy.[4]

Antiviral Properties

The **2-aminoquinoline** core has been instrumental in the development of antiviral agents. Notably, it has demonstrated activity against the vaccinia virus, a member of the orthopoxvirus family.[5] More recently, during the COVID-19 pandemic, research into related structures surged. Derivatives of 2-aminoquinolone acid were identified as potent entry inhibitors of the SARS-CoV-2 virus, with specific compounds exhibiting strong antiviral activity in the low micromolar range without significant toxicity.[6]

Antimalarial and Anti-protozoal Agents

The quinoline ring is famously the core of several antimalarial drugs, including chloroquine.[7] [8] While 4-aminoquinolines and 8-aminoquinolines are more common in established antimalarials, **2-aminoquinoline** derivatives have also been explored.[7][9] Studies show that 2- and 4-aminoquinolines are unique in their strong affinity for ferriprotoporphyrin IX (hematin), a key target in malaria treatment.[10] This interaction inhibits the detoxification of heme, leading to parasite death.[10]

Neuronal Nitric Oxide Synthase (nNOS) Inhibition

2-Aminoquinoline has been identified as a promising scaffold for developing inhibitors of neuronal nitric oxide synthase (nNOS).[5][11] Overproduction of nitric oxide by nNOS is implicated in the pathology of various neurodegenerative diseases. The **2-aminoquinoline**

moiety can act as an arginine isostere, mimicking the natural substrate to selectively bind and inhibit the enzyme.[11] While the parent compound suffers from low potency and selectivity, derivatives have been designed to create potent, selective, and bioavailable nNOS inhibitors with potential as antineurodegenerative agents.[5][11]

Modulation of Tachykinin Receptors

In the field of neuroscience, the 2-phenylquinoline scaffold, a derivative of quinoline, has been used to develop antagonists for neurokinin receptors (NK-2 and NK-3).[12] Through stepwise chemical modifications, researchers have successfully modulated the affinity and selectivity of these compounds, leading to the identification of potent dual NK-2/NK-3 antagonists as well as highly selective NK-2 antagonists.[12] These compounds are valuable pharmacological tools for studying the roles of tachykinin receptors in various physiological and pathological processes.[12]

Quantitative Biological Activity Data

The following table summarizes quantitative data for several **2-aminoquinoline** derivatives, highlighting their therapeutic potential.

Compound Class/Derivative	Target	Activity Type	Value	Reference
2-Aminoquinolone Acid (Compound 9b)	SARS-CoV-2 Spike Pseudo-typed Virus	EC ₅₀	0.69 µM	[6]
2-Aminoquinolone Acid (Compound 9b)	SARS-CoV-2 (Virus)	EC ₅₀	1.5 µM	[6]
(S)-(+)-N-(1-Cyclohexylethyl)-3-...-2-phenylquinoline-4-carboxamide (Compound 25)	Human NK-3 Receptor	K _i	0.8 nM	[12]
(S)-(+)-N-(1-Cyclohexylethyl)-3-...-2-phenylquinoline-4-carboxamide (Compound 25)	Human NK-2 Receptor	K _i	0.8 nM	[12]
(S)-(+)-N-(1,2,2-trimethylpropyl)-3-...-2-phenylquinoline-4-carboxamide (Compound 28)	Human NK-2 Receptor	K _i	1.0 nM	[12]
(S)-(+)-N-(1,2,2-trimethylpropyl)-3-...-2-phenylquinoline-	Human NK-3 Receptor	K _i	193 nM	[12]

4-carboxamide
(Compound 28)

Application as Fluorescent Probes

The quinoline ring system possesses intrinsic fluorescent properties, making **2-aminoquinoline** and its derivatives excellent candidates for the development of fluorescent probes and chemosensors.^{[1][13]} These probes are used for biological imaging and the detection of specific analytes.^[1]

Key applications include:

- **Metal Ion Detection:** 8-Amidoquinoline derivatives, which are structurally related to 2-AQ, are particularly effective as fluorescent probes for detecting zinc ions (Zn^{2+}) in biological and environmental samples.^[14] The binding of the metal ion to the quinoline derivative modulates the fluorescence emission, allowing for sensitive and selective quantification.^[14] Probes for other ions like lead (Pb^{2+}) and aluminum (Al^{3+}) have also been developed.^[15]
- **Bio-imaging:** Quinoline-based probes are widely used for imaging sub-cellular components and processes.^[13] Their favorable photophysical properties, such as high quantum yields and large Stokes shifts, make them suitable for live-cell imaging and tracking biomolecules.^{[13][16]} For example, specific probes have been designed for the highly selective detection of lipid droplets in living cells.^[13]

Role in Organic Synthesis

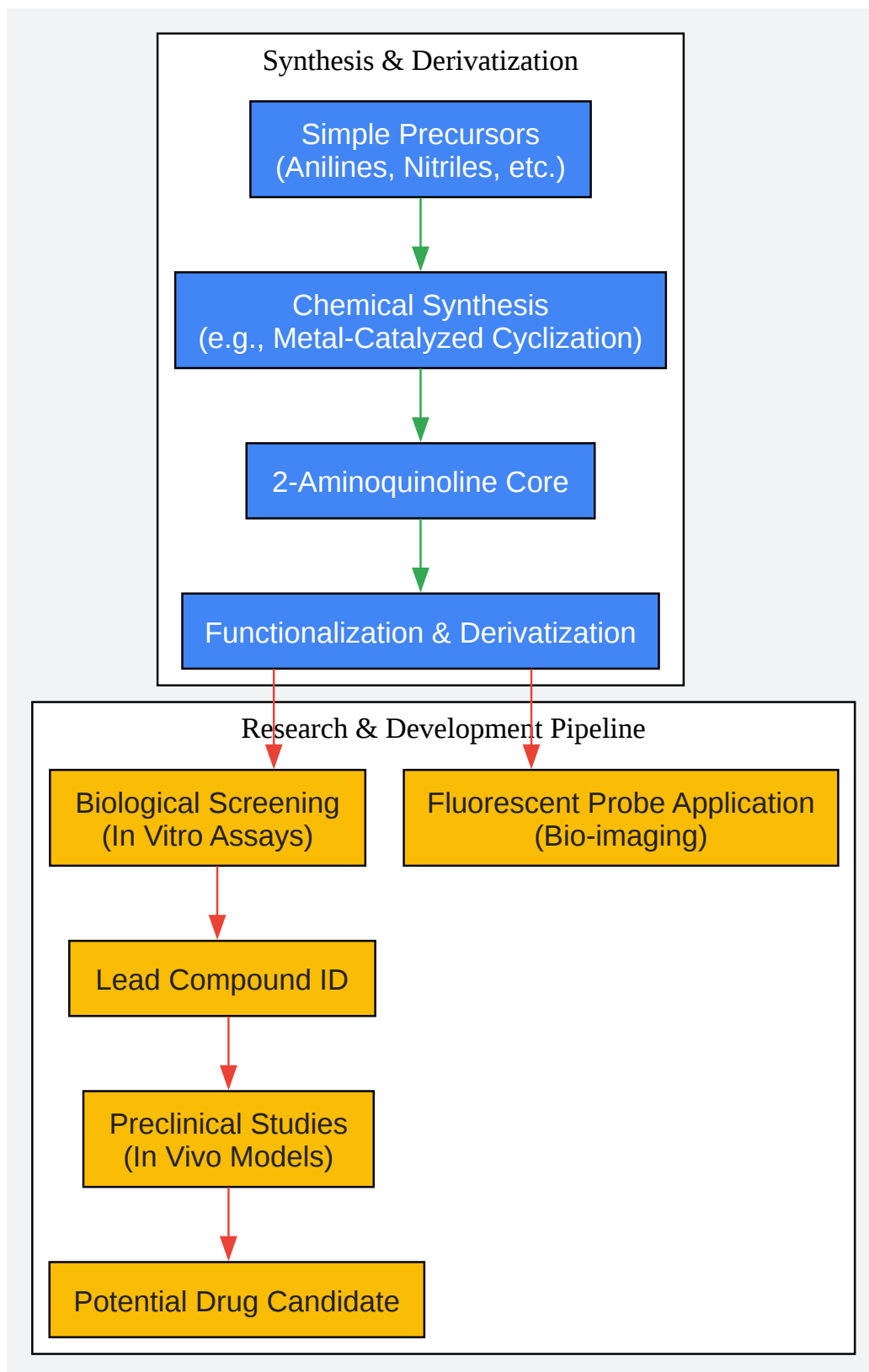
2-Aminoquinoline is a valuable building block in organic synthesis beyond its direct applications.^[1] It serves as a key intermediate for constructing more complex heterocyclic systems and functionalized molecules.^{[1][17]} Numerous synthetic strategies have been developed to produce **2-aminoquinoline** derivatives, reflecting their importance in synthetic chemistry. These methods include:

- **Cyclization Reactions:** One common approach involves the cyclization of C2-substituted anilines or the annulation of anilines with nitriles.^{[3][18]}

- Metal-Catalyzed Synthesis: Transition metals like manganese, cobalt, nickel, and silver are used to catalyze the efficient synthesis of **2-aminoquinolines** from simple starting materials. [\[3\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#) These methods often offer high atom economy and milder reaction conditions. [\[19\]](#)[\[20\]](#)
- Amination of Quinolines: Direct amination at the C2 position of quinoline or quinoline-N-oxides provides another route to **2-aminoquinoline** derivatives. [\[3\]](#)[\[18\]](#)

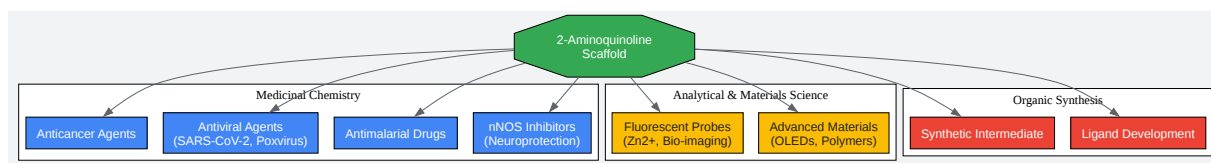
Visualizing Pathways and Processes

Diagrams created using Graphviz provide a clear visual representation of the complex relationships and workflows involving **2-aminoquinoline**.



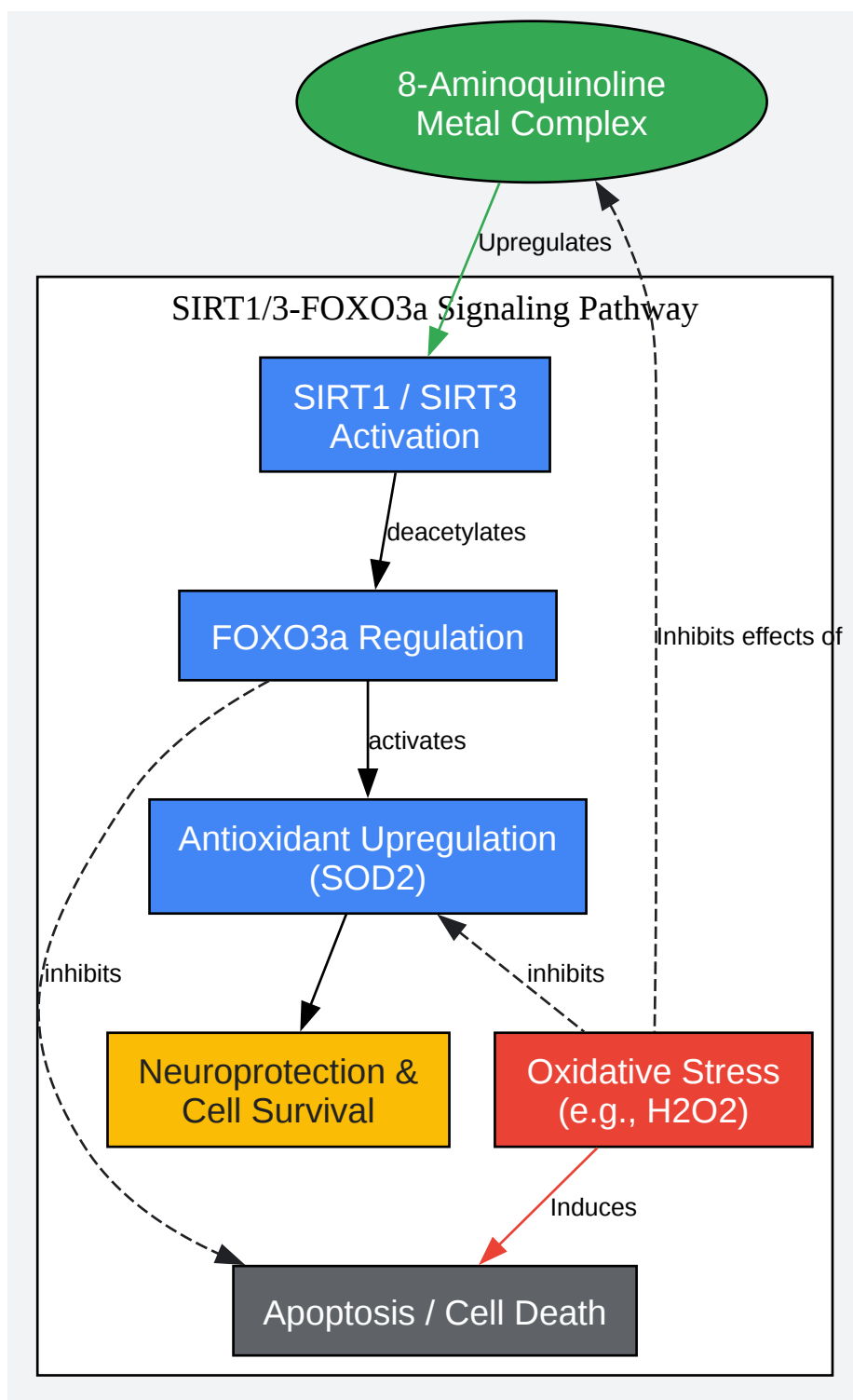
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Caption: General workflow from synthesis of the **2-aminoquinoline** core to a potential drug candidate.



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Caption: Diverse research applications stemming from the core **2-aminoquinoline** scaffold.



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